

In-Depth Technical Guide: Determining the Molecular Weight of Piperidin-4-amine-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Piperidin-4-amine-d5

Cat. No.: B1148584

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis and calculation of the molecular weight of the deuterated compound **Piperidin-4-amine-d5**. The inclusion of deuterium-labeled internal standards in pharmacokinetic and metabolic studies is a critical technique for enhancing the accuracy of mass spectrometry-based quantification. Understanding the precise mass difference introduced by isotopic labeling is fundamental to this application.

Data Presentation: Molecular Weight Comparison

The following table summarizes the key quantitative data for Piperidin-4-amine and its d5 isotopologue. This data is essential for configuring high-resolution mass spectrometry instrumentation and for the correct interpretation of experimental results.

Compound	Chemical Formula	Monoisotopic Mass (g/mol)	Average Mass (g/mol)
Piperidin-4-amine	C ₅ H ₁₂ N ₂	100.1000	100.162
Piperidin-4-amine-d5	C ₅ H ₇ D ₅ N ₂	105.1314	105.192

Experimental Protocols: Mass Calculation Methodology

The molecular weight of **Piperidin-4-amine-d5** is calculated by first establishing the molecular weight of the unlabeled parent compound, Piperidin-4-amine, and then adjusting for the mass difference between five hydrogen atoms and five deuterium atoms.

1. Calculation of Unlabeled Piperidin-4-amine Molecular Weight: The molecular formula for Piperidin-4-amine is $C_5H_{12}N_2$. The molecular weight is calculated using the masses of the constituent atoms.

- Monoisotopic Mass: This is the sum of the masses of the most abundant isotopes of each element.
 - Carbon (^{12}C): 12.0000 g/mol
 - Hydrogen (1H): 1.0078 g/mol
 - Nitrogen (^{14}N): 14.0031 g/mol
 - Calculation: $(5 * 12.0000) + (12 * 1.0078) + (2 * 14.0031) = 100.1000$ g/mol
- Average Mass: This is the weighted average of the masses of all naturally occurring isotopes of each element.
 - Carbon (C): 12.011 g/mol
 - Hydrogen (H): 1.008 g/mol
 - Nitrogen (N): 14.007 g/mol
 - Calculation: $(5 * 12.011) + (12 * 1.008) + (2 * 14.007) = 100.162$ g/mol

2. Calculation of Deuterated **Piperidin-4-amine-d5** Molecular Weight: The "-d5" designation indicates that five hydrogen atoms (1H) in the molecule have been replaced with five deuterium atoms (2H or D).

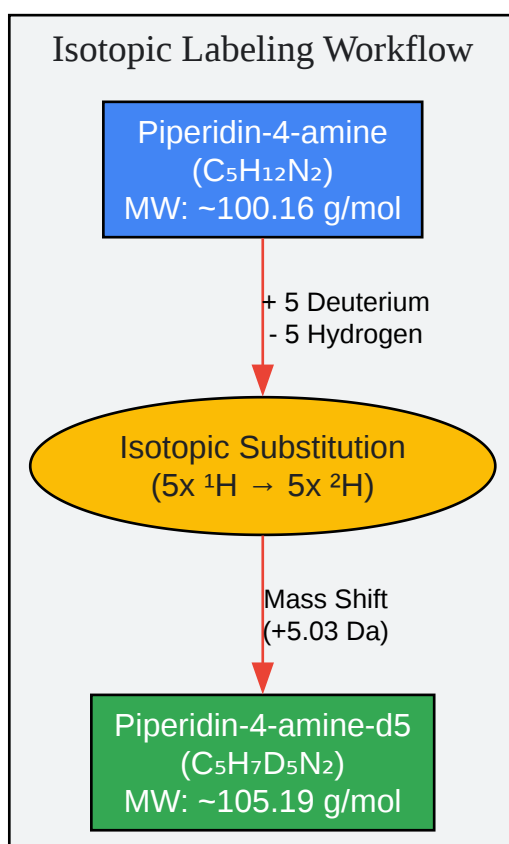
- Monoisotopic Mass of Deuterium (D): 2.0141 g/mol
- Average Mass of Deuterium (D): 2.014 g/mol

The calculation involves subtracting the mass of five ^1H atoms and adding the mass of five D atoms.

- Monoisotopic Mass Calculation:
 - $100.1000 \text{ g/mol (Piperidin-4-amine)} - (5 * 1.0078 \text{ g/mol}) + (5 * 2.0141 \text{ g/mol}) = 105.1315 \text{ g/mol}$
- Average Mass Calculation:
 - $100.162 \text{ g/mol (Piperidin-4-amine)} - (5 * 1.008 \text{ g/mol}) + (5 * 2.014 \text{ g/mol}) = 105.192 \text{ g/mol}$

Visualization of Isotopic Labeling

The following diagram illustrates the logical relationship between the parent compound and its deuterated isotopologue, representing the core concept of isotopic labeling for mass-based analysis.



[Click to download full resolution via product page](#)

Caption: Logical workflow of creating **Piperidin-4-amine-d5**.

- To cite this document: BenchChem. [In-Depth Technical Guide: Determining the Molecular Weight of Piperidin-4-amine-d5]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1148584#piperidin-4-amine-d5-molecular-weight\]](https://www.benchchem.com/product/b1148584#piperidin-4-amine-d5-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com